

A Comparative Analysis of Direct Red Dyes for Fiber Research

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Compound of Interest

Compound Name: C.I. Direct Red 243

Cat. No.: B1583298

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For researchers, scientists, and drug development professionals, the selection of appropriate dyes is a critical step in achieving accurate and reproducible results in fiber analysis. This guide provides a comprehensive comparison of commonly used Direct Red dyes, offering objective performance data and detailed experimental protocols to aid in your research.

Direct dyes are a class of anionic dyes that can be applied directly to cellulosic fibers, such as cotton, linen, and viscose rayon, from a neutral or slightly alkaline dyebath. Their straightforward application and generally good lightfastness make them a popular choice in various research applications, including the staining of cellulose for microscopic analysis and the study of dye-fiber interactions. This guide focuses on a comparative analysis of three prominent Direct Red dyes: Direct Red 23, Direct Red 80, and Direct Red 81, providing quantitative data on their performance, detailed experimental protocols, and a visual representation of the dyeing process.

Performance Comparison of Direct Red Dyes

The selection of a Direct Red dye is often dependent on the specific requirements of the research, including desired color intensity, wash fastness, and light fastness. The following table summarizes the key performance indicators for Direct Red 23, Direct Red 80, and Direct Red 81 when applied to cotton fibers.

Property	Direct Red 23	Direct Red 80	Direct Red 81
C.I. Name	Direct Red 23	Direct Red 80	Direct Red 81
CAS Number	3441-14-3[1]	2610-10-8[2]	2610-11-9
Molecular Formula	C35H25N7Na2O10S2	C45H26N10Na6O21S6[2]	C29H19N5Na2O8S2
Shade	Bright Scarlet Red[1]	Bluish Red	Yellowish Red
Purity (Dye Content)	≥ 30%	Not specified	Not specified
Solubility in Water	Good	30 g/L at 60°C, 50 g/L at 97°C[2]	40 g/L at 60°C
Wash Fastness (ISO 105-C06)	2 (Moderate)[1]	3 (Good)	4 (Very Good)
Light Fastness (ISO 105-B02)	2-3 (Moderate)[1]	4 (Good)	4-5 (Good to Excellent)

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the performance of Direct Red dyes on cotton fibers.

Protocol 1: Dyeing of Cotton Fibers

This protocol describes the standard procedure for dyeing cotton fibers with Direct Red dyes.

Materials:

- Scoured and bleached cotton yarn or fabric
- Direct Red dye (Direct Red 23, 80, or 81)
- Sodium chloride (NaCl) or Sodium sulfate (Na2SO4)
- Sodium carbonate (Na2CO3)

- Distilled water
- Beakers
- Heating and stirring plate
- Thermometer
- Glass stirring rod

Procedure:

- Prepare the Dyebath:
 - Calculate the required amount of dye based on the weight of the fiber (e.g., 1% on weight of fiber, owf).
 - Dissolve the calculated amount of Direct Red dye in a small amount of hot distilled water to create a stock solution.
 - In a larger beaker, add the required volume of distilled water to achieve the desired liquor ratio (e.g., 1:20).
 - Add the dye stock solution to the beaker and stir well.
 - Add a salt, such as sodium chloride or sodium sulfate (e.g., 20 g/L), to the dyebath. The salt helps to promote the exhaustion of the dye onto the fiber.
- Dyeing Process:
 - Introduce the pre-wetted cotton fiber into the dyebath at room temperature.
 - Gradually raise the temperature of the dyebath to 90-95°C over 30 minutes while stirring continuously.
 - Maintain this temperature for 60 minutes, continuing to stir to ensure even dyeing.

- After 30 minutes at the maximum temperature, add sodium carbonate (e.g., 2 g/L) to the dyebath to help fix the dye.
- Rinsing and Drying:
 - After the dyeing period, remove the fiber from the dyebath and rinse it thoroughly with cold water until the water runs clear.
 - Perform a final rinse with hot water.
 - Squeeze out the excess water and allow the fiber to air dry.

Protocol 2: Evaluation of Wash Fastness (ISO 105-C06)

This protocol outlines the procedure for assessing the resistance of the dyed fibers to washing. [\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Materials:

- Dyed cotton specimen (10 cm x 4 cm)[\[6\]](#)
- Multifiber adjacent fabric (containing wool, acrylic, polyester, nylon, cotton, and acetate)[\[6\]](#)
- ISO standard soap solution (5 g/L)[\[4\]](#)
- Sodium carbonate (2 g/L)[\[4\]](#)
- Stainless steel balls (for mechanical agitation)[\[5\]](#)
- Launder-Ometer or a similar washing fastness tester
- Grey Scale for assessing color change and staining

Procedure:

- Sample Preparation:
 - Sew the dyed cotton specimen onto the multifiber adjacent fabric.[\[6\]](#)

- Washing:
 - Prepare the wash liquor with standard soap and sodium carbonate in distilled water.[4]
 - Place the composite sample and the required number of stainless steel balls into a stainless steel container of the Launder-Ometer.[4][5]
 - Add the specified volume of the pre-heated wash liquor (e.g., 150 mL for a 1:50 liquor ratio).
 - Run the machine at the specified temperature (e.g., 60°C) for the designated time (e.g., 30 minutes).[4]
- Rinsing and Drying:
 - After washing, rinse the sample thoroughly with cold water and then with distilled water.[5]
 - Separate the cotton specimen from the multifiber fabric, leaving them attached at one edge.
 - Air dry the samples at a temperature not exceeding 60°C.[4]
- Assessment:
 - Assess the change in color of the dyed cotton specimen using the Grey Scale for color change.
 - Assess the degree of staining on each of the six fiber strips of the multifiber fabric using the Grey Scale for staining.

Protocol 3: Spectrophotometric Analysis of Dye Uptake

This protocol details the method for quantifying the amount of dye absorbed by the fiber.

Materials:

- UV-Vis Spectrophotometer
- Cuvettes

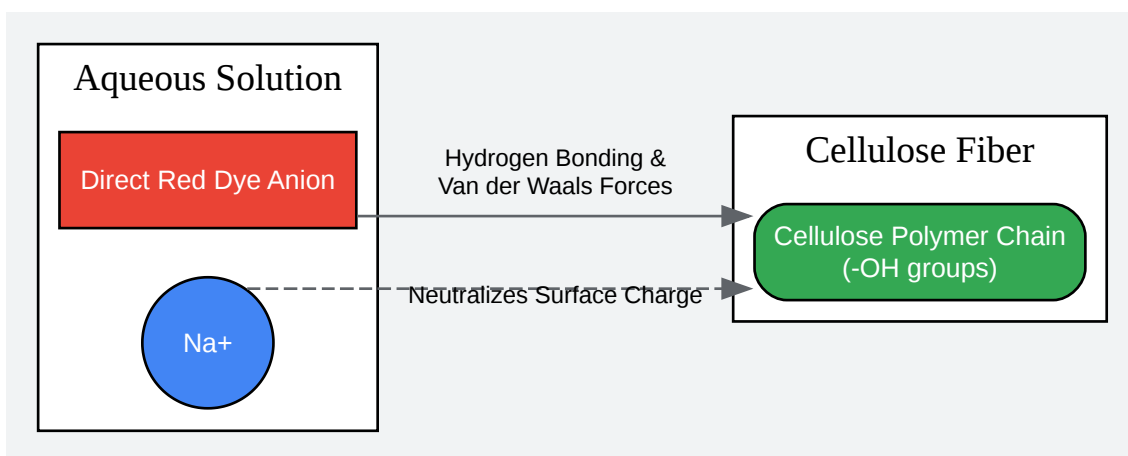
- Volumetric flasks
- Pipettes
- Distilled water
- Samples of the dyebath taken before and after dyeing

Procedure:

- Prepare a Calibration Curve:
 - Prepare a series of standard solutions of the Direct Red dye with known concentrations.[\[7\]](#)
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for the specific dye.[\[7\]](#)
 - Plot a graph of absorbance versus concentration to create a calibration curve.[\[7\]](#)
- Measure Dyebath Absorbance:
 - Take a sample of the dyebath before adding the fiber (initial concentration).
 - Take a sample of the dyebath after the dyeing process is complete (final concentration).
 - Dilute the samples with distilled water as necessary to bring the absorbance within the range of the calibration curve.
 - Measure the absorbance of the diluted initial and final dyebath samples at the λ_{max} .
- Calculate Dye Uptake:
 - Use the calibration curve to determine the initial (C_i) and final (C_f) concentrations of the dye in the dyebath.
 - Calculate the percentage of dye uptake (or exhaustion) using the following formula:
 - $\text{Dye Uptake (\%)} = [(C_i - C_f) / C_i] * 100$

Visualizing the Dye-Fiber Interaction and Experimental Workflow

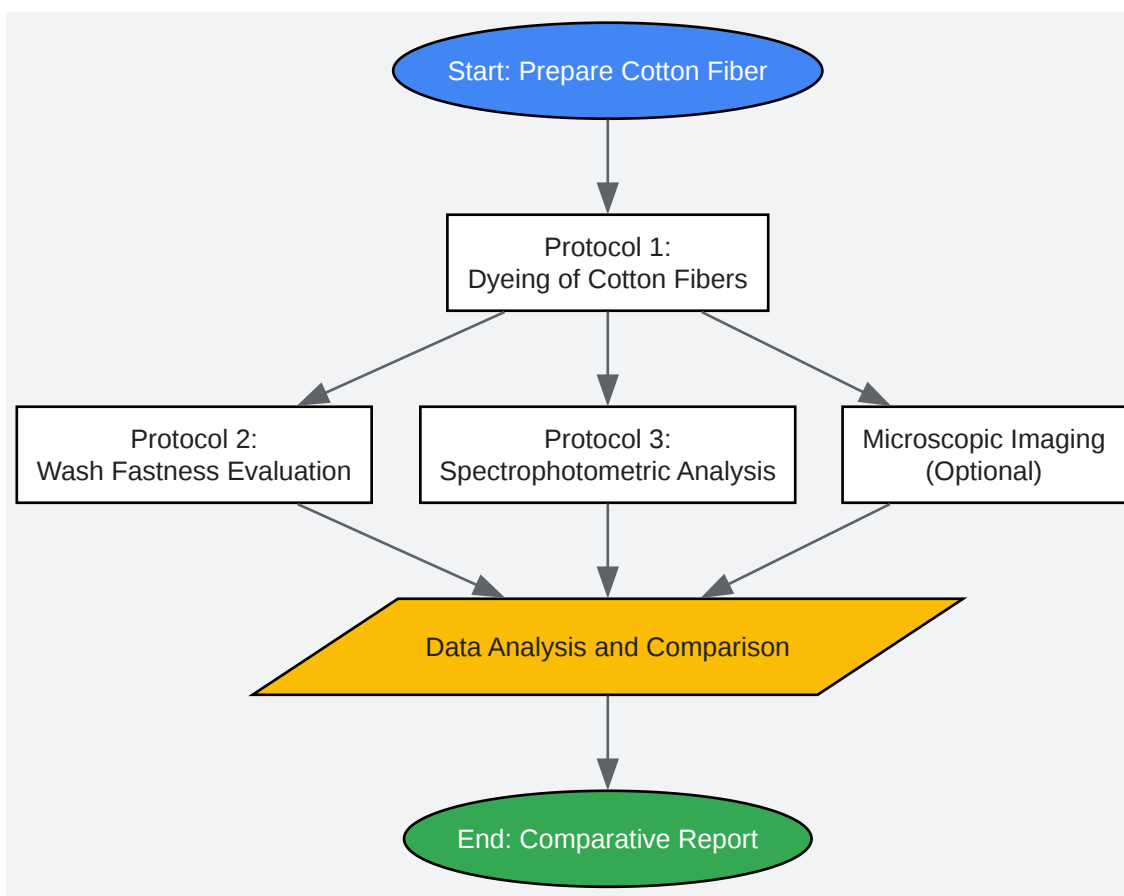
To better understand the processes involved in fiber dyeing and analysis, the following diagrams have been generated using Graphviz (DOT language).



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Direct Dye Interaction with Cellulose Fiber

The above diagram illustrates the primary forces responsible for the adhesion of Direct Red dyes to cellulose fibers. The anionic dye molecules are attracted to the hydroxyl groups of the cellulose polymer through hydrogen bonding and weaker van der Waals forces. The presence of salt in the dyebath helps to neutralize the negative surface charge of the cotton in water, which reduces the repulsion between the fiber and the anionic dye, thereby promoting dye uptake.



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Workflow for Comparative Dye Analysis

This workflow diagram outlines the logical sequence of experiments for a comparative analysis of Direct Red dyes. Starting with the preparation of the cotton fiber, the process moves to the dyeing stage, followed by parallel evaluations of wash fastness, dye uptake, and optional microscopic imaging. The data from these experiments are then analyzed to generate a comprehensive comparative report.

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